

In-Depth Technical Guide to the Physicochemical Properties of Danthron for Research

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Compound of Interest

Compound Name: *Danthron*

Cat. No.: *B1669808*

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the core physicochemical properties of **Danthron** (1,8-dihydroxyanthraquinone), an organic compound with known laxative properties and emerging potential in other therapeutic areas. This document is intended to serve as a foundational resource, offering detailed data, experimental methodologies, and visual representations of key biological and experimental processes to support research and development efforts.

Core Physicochemical Properties

A thorough understanding of the physicochemical characteristics of a compound is paramount for its application in scientific research and pharmaceutical development. These properties influence a compound's solubility, absorption, distribution, metabolism, and excretion (ADME) profile, as well as its formulation and analytical characterization.

Table 1: Summary of Quantitative Physicochemical Data for **Danthron**

Property	Value	Notes
IUPAC Name	1,8-dihydroxyanthracene-9,10-dione	-
Synonyms	Chrysazin, Dantron	-
CAS Number	117-10-2	-
Chemical Formula	C ₁₄ H ₈ O ₄	-
Molecular Weight	240.21 g/mol	[1][2]
Appearance	Orange crystalline powder	[1][3][4]
Melting Point	193 °C	[4][5]
Boiling Point	Decomposes	Sublimes under heating.
Water Solubility	Practically insoluble	[3]
Organic Solvent Solubility	Soluble in acetone, chloroform, diethyl ether, and ethanol.	[3]
pKa (predicted)	7.9	Estimated value; experimental determination is recommended.
logP (predicted)	3.1	Estimated value; experimental determination is recommended.

Experimental Protocols

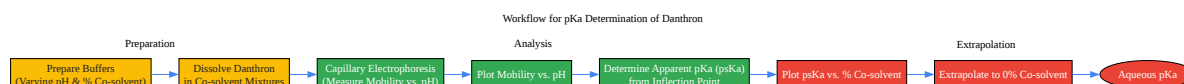
Accurate and reproducible experimental data are the bedrock of scientific advancement. The following sections provide detailed methodologies for the determination of key physicochemical parameters of **Danthron**.

Determination of pKa for Poorly Water-Soluble Compounds

The acid dissociation constant (pKa) is a critical parameter that influences the ionization state of a compound at different pH values, which in turn affects its solubility, permeability, and biological activity. For compounds with low water solubility like **Danthron**, co-solvent or surfactant-based methods are often employed.

Methodology: Capillary Electrophoresis with Co-solvent Extrapolation

- Preparation of Buffers: Prepare a series of background electrolytes (buffers) with varying pH values in different compositions of a water-miscible organic co-solvent (e.g., methanol-water mixtures of 20%, 30%, 40% methanol).
- Sample Preparation: Dissolve **Danthron** in the respective co-solvent/water mixtures to a suitable concentration.
- Capillary Electrophoresis (CE) Analysis:
 - Perform electrophoretic mobility measurements for **Danthron** at each pH and co-solvent composition using a CE system with a diode-array detector.
 - The effective electrophoretic mobility of **Danthron** will change as a function of pH due to changes in its ionization state.
- Determination of Apparent pKa (psKa): For each co-solvent mixture, plot the effective mobility against the pH of the buffer. The pH at the inflection point of the resulting sigmoidal curve corresponds to the apparent pKa (psKa) in that specific solvent mixture.
- Aqueous pKa Extrapolation: Plot the determined psKa values against the percentage of the organic co-solvent. Extrapolate the resulting linear relationship to 0% co-solvent to estimate the aqueous pKa value.[\[6\]](#)[\[7\]](#)[\[8\]](#)



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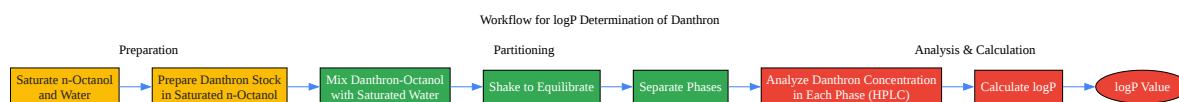
Caption: Workflow for pKa Determination of **Danthron**.

Determination of logP (Shake-Flask Method)

The octanol-water partition coefficient (logP) is a measure of a compound's lipophilicity, which is a key determinant of its membrane permeability and interaction with biological targets. The shake-flask method is the gold standard for experimental logP determination.^{[9][10]}

Methodology:

- Solvent Saturation: Pre-saturate n-octanol with water and water (or a suitable buffer, e.g., phosphate-buffered saline pH 7.4) with n-octanol to ensure thermodynamic equilibrium.
- Sample Preparation: Prepare a stock solution of **Danthron** in the pre-saturated n-octanol.
- Partitioning:
 - Add a known volume of the **Danthron**-octanol solution to a known volume of the pre-saturated water in a separatory funnel or a suitable vial.
 - Shake the mixture vigorously for a set period (e.g., 1-2 hours) to allow for partitioning of **Danthron** between the two phases.
 - Allow the phases to separate completely. Centrifugation can be used to expedite this process.
- Concentration Analysis:
 - Carefully separate the n-octanol and aqueous phases.
 - Determine the concentration of **Danthron** in each phase using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- Calculation: Calculate the partition coefficient (P) as the ratio of the concentration of **Danthron** in the n-octanol phase to its concentration in the aqueous phase. The logP is the base-10 logarithm of P.



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Caption: Workflow for logP Determination of **Danthron**.

Signaling Pathways and Experimental Workflows

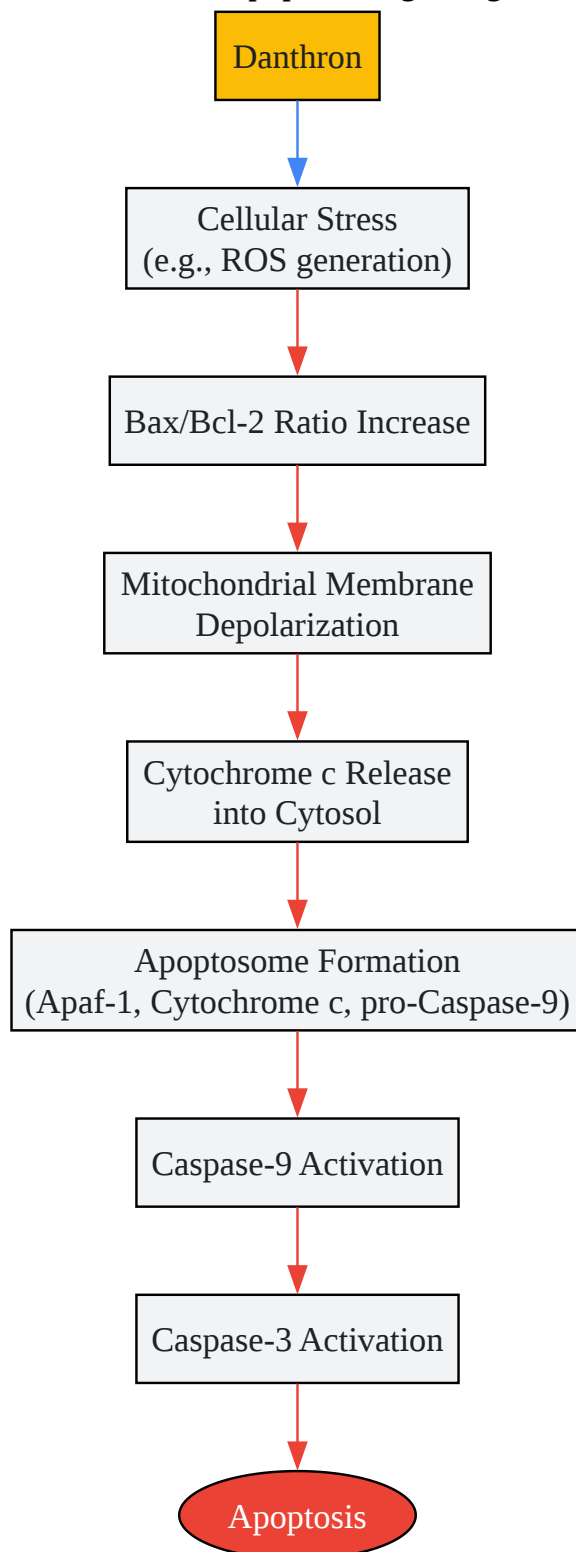
Danthron has been shown to induce apoptosis in various cancer cell lines.^{[11][12]}

Understanding the underlying signaling pathways is crucial for elucidating its mechanism of action and therapeutic potential.

Danthron-Induced Apoptosis Signaling Pathway

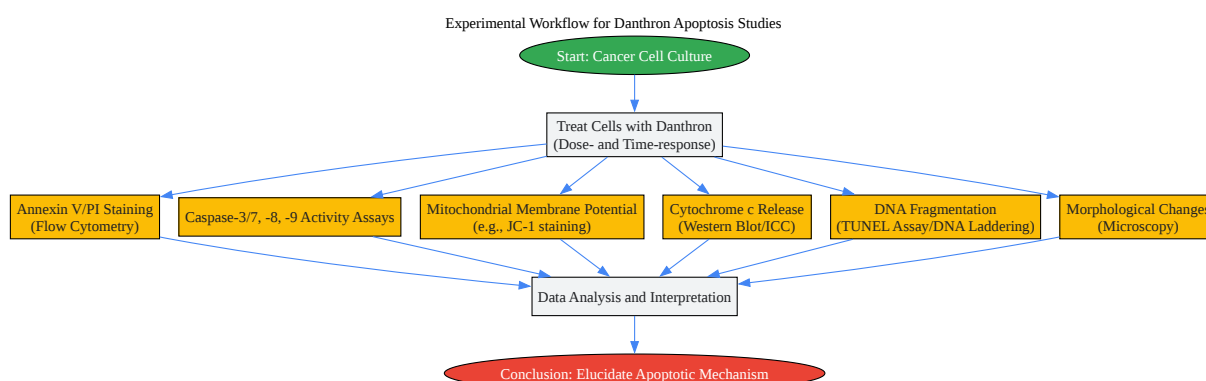
Danthron can trigger apoptosis through the intrinsic (mitochondrial) pathway. This involves the induction of cellular stress, leading to the activation of pro-apoptotic proteins, mitochondrial membrane depolarization, and subsequent activation of the caspase cascade.

Danthron-Induced Apoptosis Signaling Pathway

[Click to download full resolution via product page](#)Caption: **Danthron**-Induced Apoptosis Signaling Pathway.

Experimental Workflow for Studying Danthron-Induced Apoptosis

A systematic experimental approach is necessary to investigate the pro-apoptotic effects of **Danthron**.



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Caption: Experimental Workflow for **Danthron** Apoptosis Studies.

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